

Potential Research Areas for 1-Cyclohexyl-1-propyne: A Technical Guide

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Compound of Interest

Compound Name: 1-Cyclohexyl-1-propyne

Cat. No.: B092478

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Introduction

1-Cyclohexyl-1-propyne is an internal alkyne characterized by a cyclohexyl group attached to one of the sp-hybridized carbon atoms and a methyl group on the other. This structure offers a unique combination of steric bulk from the cyclohexyl moiety and the linear geometry of the propyne unit, making it a compelling, yet underexplored, building block in organic synthesis, materials science, and medicinal chemistry. This technical guide aims to summarize the known properties of **1-Cyclohexyl-1-propyne** and to delineate potential research avenues, complete with proposed experimental frameworks.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Cyclohexyl-1-propyne** is provided in the table below. This data is essential for planning synthetic transformations and for predicting the behavior of the compound in various experimental setups.

Property	Value
Molecular Formula	C ₉ H ₁₄
Molecular Weight	122.21 g/mol [1]
CAS Number	18736-95-3[1]
Boiling Point	162-164 °C[2]
Density	0.851 g/cm ³ [2]
Synonyms	(1-propynyl)cyclohexane, 1-cyclohexyl-2-methylacetylene

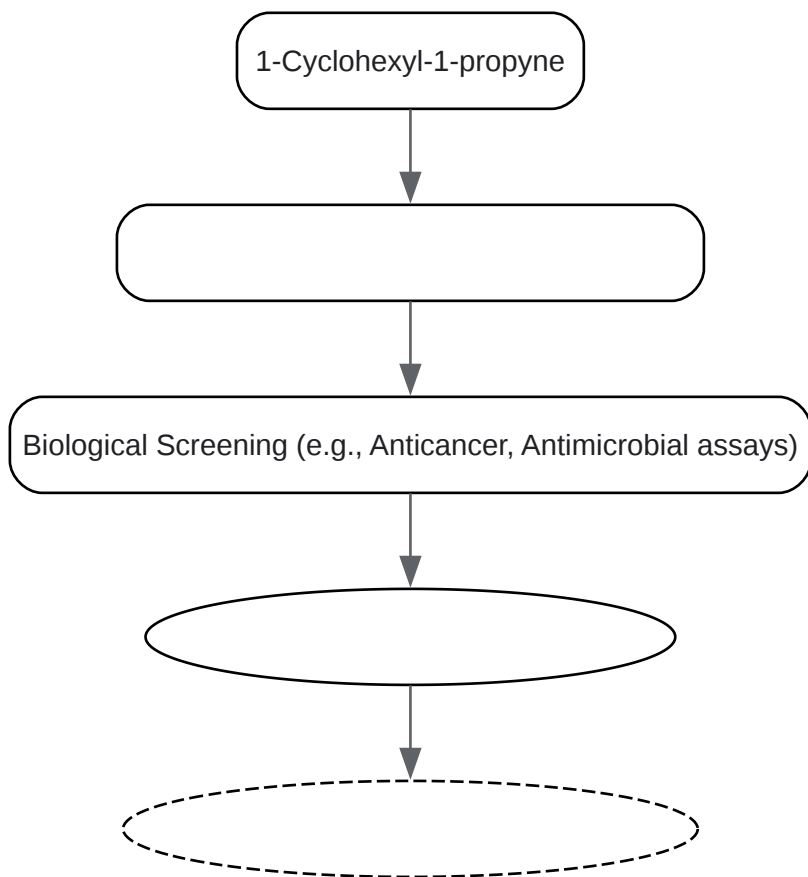
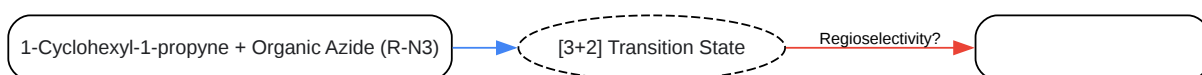
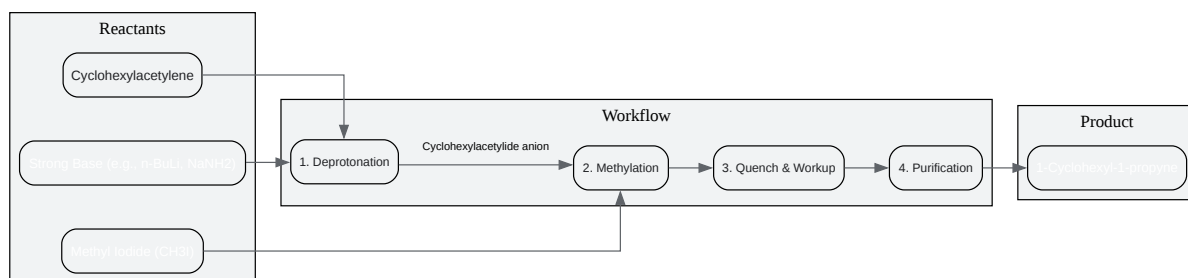
Synthesis of 1-Cyclohexyl-1-propyne

A plausible and direct synthetic route to **1-Cyclohexyl-1-propyne** involves the alkylation of a suitable terminal alkyne. While a specific detailed protocol for this exact transformation is not readily available in the searched literature, a general and reliable method would be the methylation of cyclohexylacetylene.

Proposed Experimental Protocol: Synthesis via Alkylation

This proposed protocol is based on standard procedures for the alkylation of terminal alkynes.

Reaction Scheme:



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References

- 1. 1-Cyclohexyl-1-propyne | C₉H₁₄ | CID 140417 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-CYCLOHEXYL-1-PROPYNE | 18736-95-3 [amp.chemicalbook.com]
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